

Application Note: Synthesis of 4-(1-Aminopropyl)phenol

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Compound of Interest

Compound Name: 4-(1-Aminopropyl)phenol

CAS No.: 85068-38-8

Cat. No.: B1274174

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Abstract

This application note details a robust, two-step synthetic protocol for **4-(1-aminopropyl)phenol** (also known as

-ethyl-p-hydroxybenzylamine), a critical primary amine intermediate used in the synthesis of adrenergic agonists like Ritodrine. Unlike direct reductive amination strategies which often yield mixtures of secondary and tertiary amines, this protocol utilizes an oxime intermediate route. This pathway guarantees high chemoselectivity for the primary amine, simplifies purification, and ensures scalability. The final product is isolated as the hydrochloride salt (CAS 1135288-77-5) for enhanced stability.

Introduction & Retrosynthetic Analysis

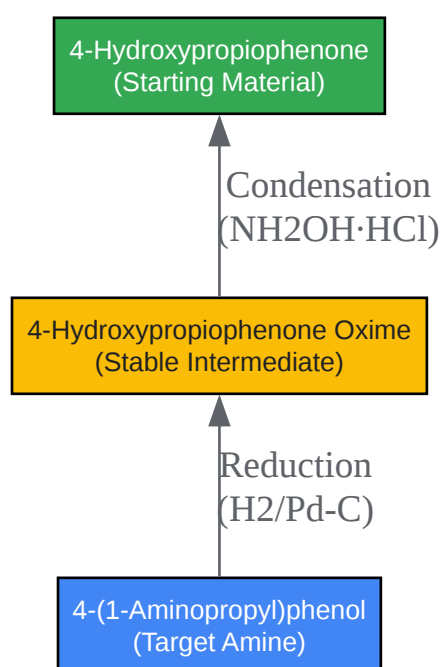
The target molecule, **4-(1-aminopropyl)phenol**, features a phenol ring substituted at the para position with a 1-aminopropyl chain. The presence of the free phenolic hydroxyl group requires conditions that avoid O-alkylation or over-oxidation.

Strategic Logic

- Challenge: Direct alkylation of ammonia with 1-(4-hydroxyphenyl)propyl halides is prone to over-alkylation (forming secondary/tertiary amines).
- Solution: The Oxime Route transforms the ketone carbonyl of 4-hydroxypropiophenone into an oxime, which is then reduced to the primary amine. This method locks the nitrogen valency early, preventing over-alkylation.

Retrosynthesis Diagram

The following diagram illustrates the disconnection strategy, tracing the target amine back to the commercially available 4-hydroxypropiophenone.



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Figure 1: Retrosynthetic disconnection showing the oxime pathway.[1][2]

Experimental Protocol

Materials & Reagents

Reagent	CAS No.[3][4][5][6][7]	Role	Purity
4-Hydroxypropiophenone	70-70-2	Starting Material	>98%
Hydroxylamine Hydrochloride	5470-11-1	Reagent	>99%
Sodium Acetate (Anhydrous)	127-09-3	Base/Buffer	>99%
Palladium on Carbon (Pd/C)	7440-05-3	Catalyst	10 wt% loading
Ethanol (Absolute)	64-17-5	Solvent	ACS Grade
Hydrogen Gas	1333-74-0	Reductant	UHP (99.999%)

Step 1: Synthesis of 4-Hydroxypropiophenone Oxime

This step converts the ketone to the oxime using hydroxylamine in a buffered aqueous-alcoholic solution.

Mechanism: Nucleophilic attack of hydroxylamine nitrogen on the ketone carbonyl, followed by dehydration.

Procedure:

- Setup: Equip a 500 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
- Dissolution: Charge the flask with 4-hydroxypropiophenone (15.0 g, 100 mmol) and Ethanol (150 mL). Stir until fully dissolved.
- Reagent Preparation: In a separate beaker, dissolve Hydroxylamine Hydrochloride (10.4 g, 150 mmol, 1.5 eq) and Sodium Acetate (16.4 g, 200 mmol, 2.0 eq) in Deionized Water (50 mL).

- Addition: Pour the aqueous hydroxylamine/acetate solution into the RBF containing the ketone. The mixture may become cloudy.
- Reaction: Heat the mixture to reflux (approx. 85°C) for 3 hours. Monitor by TLC (Mobile phase: 30% EtOAc in Hexanes) until the starting ketone spot disappears.
- Workup:
 - Allow the reaction mixture to cool to room temperature.
 - Rotary evaporate the ethanol to reduced volume (approx. 50 mL).
 - Add Ice Water (200 mL) to the residue to precipitate the oxime.
 - Filter the white solid using a Büchner funnel.
 - Wash the cake with cold water (3 x 50 mL).
- Drying: Dry the solid in a vacuum oven at 40°C overnight.
 - Expected Yield: 14.5 – 16.0 g (88-97%).
 - Appearance: White to off-white crystalline solid.

Step 2: Catalytic Hydrogenation to 4-(1-Aminopropyl)phenol

The oxime is reduced to the primary amine using catalytic hydrogenation. Ammonia is added to suppress the formation of secondary amines (dimerization).

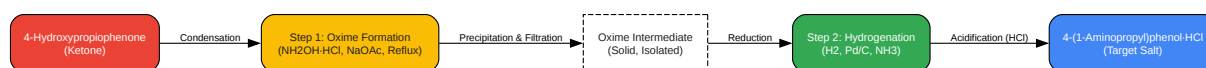
Procedure:

- Setup: Use a Parr hydrogenation shaker or a high-pressure autoclave.
- Loading: Charge the vessel with:
 - 4-Hydroxypropiophenone Oxime (10.0 g, 60.5 mmol)

- Ethanol (100 mL)
- Ammonia solution (7N in MeOH) (10 mL) or aqueous ammonium hydroxide (5 mL).
Critical: Ammonia prevents secondary amine formation.
- 10% Pd/C (1.0 g, 10 wt% loading). Safety: Add catalyst under inert atmosphere (N₂) to prevent ignition.
- Hydrogenation:
 - Purge the vessel with Nitrogen (3x) and then Hydrogen (3x).
 - Pressurize to 40-50 psi (3-4 bar) with Hydrogen.
 - Shake/stir at Room Temperature for 6-12 hours.
- Monitoring: Check hydrogen uptake. When uptake ceases, sample for TLC/LC-MS.
- Workup:
 - Filter the reaction mixture through a Celite pad to remove the catalyst. Caution: Spent catalyst is pyrophoric. Keep wet.
 - Rinse the pad with Ethanol (50 mL).[\[8\]](#)
 - Concentrate the filtrate under reduced pressure to obtain the crude free base amine.
- Salt Formation (Hydrochloride):
 - Dissolve the crude residue in a minimal amount of Ethanol (30 mL).
 - Add HCl in Dioxane (4M) or concentrated aqueous HCl dropwise until pH ~2.
 - Add Diethyl Ether (100 mL) to precipitate the hydrochloride salt.
 - Filter the white solid and dry under vacuum.

Reaction Workflow Diagram

The following diagram details the chemical transformation and process flow.



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Figure 2: Process flow from starting ketone to final amine salt.

Characterization & Quality Control

Expected Analytical Data

- Appearance: White crystalline solid (HCl salt).
- Melting Point: ~185-188°C (Decomposition).
- ¹H NMR (DMSO-d₆, 400 MHz):
 - 9.4 (s, 1H, -OH)
 - 8.3 (br s, 3H, -NH₃⁺)
 - 7.2 (d, 2H, Ar-H)
 - 6.8 (d, 2H, Ar-H)
 - 4.1 (m, 1H, Ar-CH-N)
 - 1.8 (m, 2H, -CH₂-CH₃)
 - 0.8 (t, 3H, -CH₃)
- Mass Spectrometry (ESI⁺): m/z = 152.1 [M+H]⁺ (Free base).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete reaction or pH too low.	Ensure NaOAc is added to buffer HCl. Reflux longer.[8]
Secondary Amine Impurity	Dimerization during hydrogenation.	Increase Ammonia concentration in Step 2.
Incomplete Reduction	Catalyst poisoning or low H ₂ pressure.	Use fresh Pd/C. Increase pressure to 60 psi.
Colored Product	Oxidation of phenol.	Perform all steps under Nitrogen. Use degassed solvents.

Safety & Handling

- Phenols: Corrosive and toxic. Wear gloves and eye protection.
- Palladium on Carbon: Pyrophoric when dry. Always keep wet with water or solvent. Dispose of in a dedicated waste container.
- Hydrogen Gas: Extremely flammable. Ensure all equipment is grounded and leak-tested.

References

- Oxime Synthesis (General Procedure): Organic Syntheses, Coll. Vol. 2, p. 70 (1943); Vol. 10, p. 74 (1930).
- Reductive Amination/Hydrogenation: Journal of the American Chemical Society, 1971, 93, 2897.
- Product Properties: National Institute of Standards and Technology (NIST) WebBook, "Phenol, 4-amino-". (Reference for phenolic amine properties).
- Commercial Availability & CAS: Hit2Lead, "**4-(1-aminopropyl)phenol** hydrochloride".[4][5]

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